

An In-depth Technical Guide on the Chemical Properties of Timolol Maleate

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Compound of Interest

Compound Name: *Isotic*

Cat. No.: *B10782791*

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Introduction

Timolol maleate is a non-selective beta-adrenergic receptor antagonist widely utilized in the therapeutic management of glaucoma and ocular hypertension.[1][2] Its primary function is to lower intraocular pressure (IOP).[1][3] Chemically, it is the maleate salt of the (S)-enantiomer of timolol, a propanolamine derivative.[4] This guide provides a comprehensive overview of the chemical and physical properties of Timolol Maleate, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Nomenclature

Timolol maleate possesses an asymmetric carbon atom and is provided as the levo-isomer.[5][6]

- IUPAC Name: (Z)-but-2-enedioic acid;(2S)-1-(tert-butylamino)-3-[(4-morpholin-4-yl-1,2,5-thiadiazol-3-yl)oxy]propan-2-ol[4]
- CAS Number: 26921-17-5[7][8][9]
- Molecular Formula: $C_{13}H_{24}N_4O_3S \cdot C_4H_4O_4$ [1][5][10]
- Molecular Weight: 432.49 g/mol [1][4][6]

Physicochemical Properties

Timolol maleate is a white to off-white, odorless crystalline powder.[1][6][9] It is stable at room temperature.[5][10]

Property	Value	References
Melting Point	201.5-203 °C	[1][7][11]
pKa	9.21	[1][11]
LogP	1.8	[11]
UV max (0.1N HCl)	294 nm	[12]
Optical Rotation [α] in 1.0N HCl	-11.7° to -12.5°	[5][10]

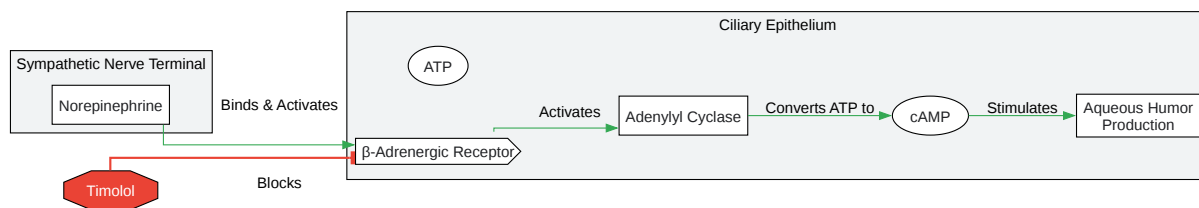
Solubility

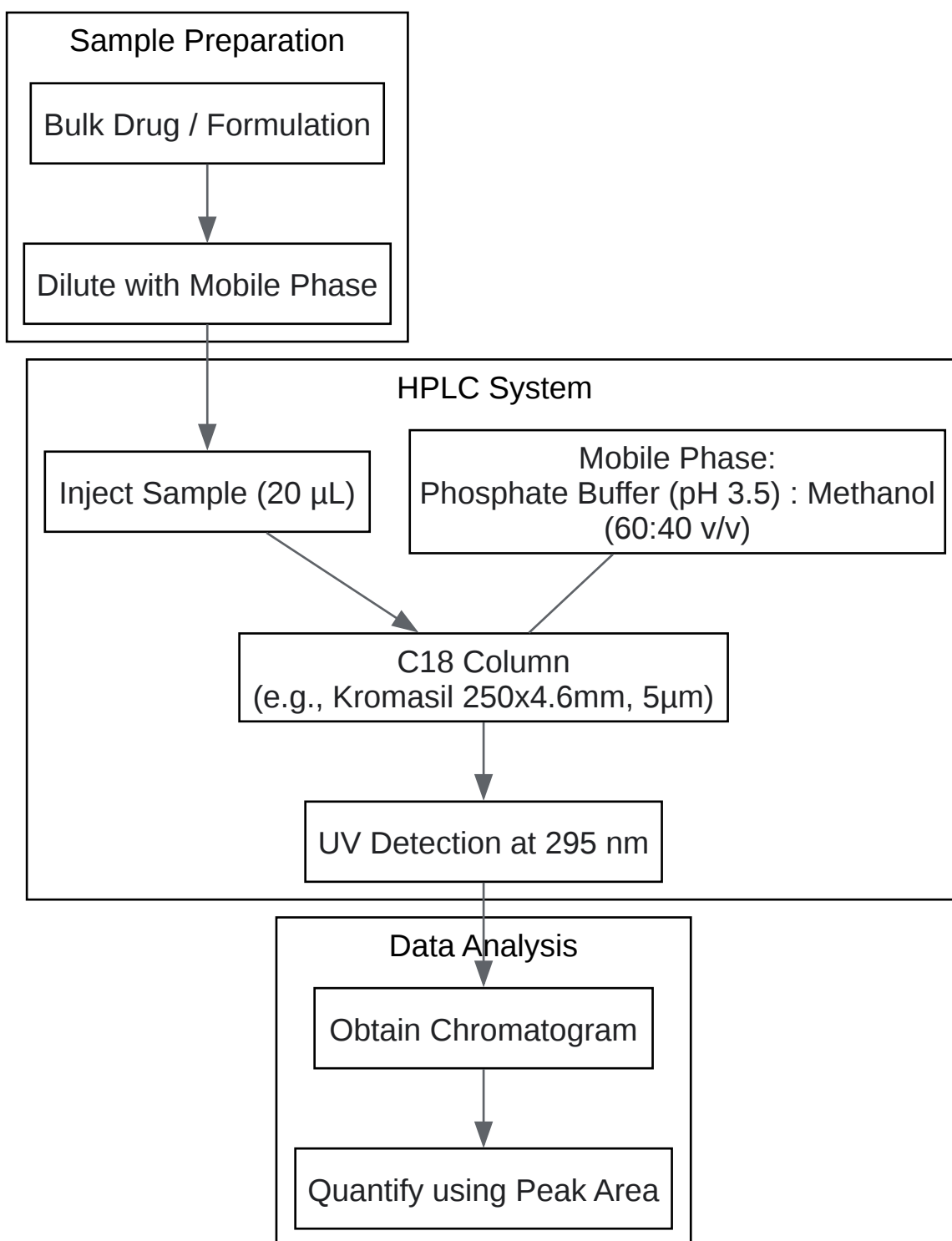
Solvent	Solubility	References
Water	Soluble (≥ 11.83 mg/mL)	[1][8][10][13]
Methanol	Soluble	[1][10][13]
Ethanol	Soluble (≥ 10.53 mg/mL)	[1][8][13][14]
DMSO	Soluble (≥ 21.62 mg/mL)	[8][14]
Chloroform	Sparingly Soluble	[1]
Propylene Glycol	Sparingly Soluble	[1]
Ether	Practically Insoluble	[1][13]
Cyclohexane	Practically Insoluble	[1]
Isooctane	Practically Insoluble	[1]

Mechanism of Action: Signaling Pathway

Timolol maleate is a non-selective beta-1 and beta-2 adrenergic receptor antagonist.[5][15] In the eye, it is thought to reduce intraocular pressure by decreasing the production of aqueous humor.[15][16] This is achieved by blocking beta-adrenergic receptors in the ciliary body, which

leads to a reduction in cyclic AMP (cAMP) levels and consequently, a decrease in aqueous humor secretion.^{[4][15]}





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